

Application Notes and Protocols for GW0742 Powder

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Compound of Interest

Compound Name: **GW0742**

Cat. No.: **B1672448**

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For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed information and protocols for the safe handling, storage, and experimental use of **GW0742** powder, a potent and selective peroxisome proliferator-activated receptor δ (PPAR δ) agonist.

Application Notes Product Information

- Product Name: **GW0742**
- Alternative Names: GW610742, Fitorine[1]
- CAS Number: 317318-84-6[2][3][4][5]
- Molecular Formula: $C_{21}H_{17}F_4NO_3S_2$ [2][3][5][6]
- Molecular Weight: 471.49 g/mol [2][3][4][5][6]
- Appearance: White powder
- Purity: $\geq 98\%$ (HPLC)[4]

Mechanism of Action

GW0742 is a high-affinity agonist for PPAR δ , a nuclear receptor that functions as a ligand-activated transcription factor.^[7] It exhibits high selectivity for PPAR δ over other PPAR isoforms (PPAR α and PPAR γ).^{[5][8]} Upon activation, PPAR δ forms a heterodimer with the retinoid X receptor (RXR) and binds to specific DNA sequences known as peroxisome proliferator response elements (PPREs) in the promoter region of target genes, thereby regulating their transcription.

GW0742 has been shown to modulate signaling pathways associated with metabolism, inflammation, and cellular growth.^{[1][7][9]} Notably, it can attenuate ERK1/2 and PI3K/Akt signaling pathways and influence the expression of genes such as *Angptl4*.^{[7][9]} Some effects of **GW0742** may also be mediated through non-genomic mechanisms, independent of its transcriptional activity.^{[7][10]}

Handling and Safety Precautions

GW0742 is intended for laboratory research use only and is not for human or veterinary use.^[6] [\[11\]](#) Standard laboratory safety protocols should be strictly followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.^[2] For handling larger quantities or when generating dust, a dust mask (e.g., N95) is recommended.
- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.^[2] Ensure an eyewash station and safety shower are readily accessible.^[2]
- Handling: Avoid contact with skin and eyes.^[2] Do not breathe dust.^[2] Wash hands thoroughly after handling.^[2] Do not eat, drink, or smoke in the handling area.^[2]
- Hazard Identification: May cause an allergic skin reaction (H317) and serious eye irritation (H319).^[2]

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of **GW0742**.

Form	Storage Temperature	Duration	Notes
Powder	-20°C[2][3]	Up to 3 years[3]	Store in a cool, dry, and well-ventilated area away from direct sunlight.[2][11] Keep container tightly sealed.[2]
2-8°C	---	Desiccate at +4°C.	
In Solvent	-80°C[3]	Up to 1 year[3]	Aliquot to avoid repeated freeze-thaw cycles.

Solubility and Solution Preparation

GW0742 is insoluble in water. Stock solutions should be prepared in organic solvents.

Solvent	Concentration	Notes
DMSO	≥10 mg/mL	Soluble up to 60 mg/mL (127.26 mM).[3] Sonication may be required for complete dissolution.[3]
Ethanol	~50 mM (24.23 mg/mL)	Warming and ultrasonic treatment may be necessary. [6]
In Vivo Formulation	2 mg/mL (4.24 mM)[3]	A common vehicle is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[3] Sonication is recommended.[3]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing: Allow the **GW0742** powder vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of **GW0742** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.715 mg of **GW0742** (Molecular Weight = 471.49).
- Dissolution: Add the appropriate volume of sterile, anhydrous DMSO to the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Mixing: Vortex or sonicate the solution until the powder is completely dissolved, resulting in a clear solution.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -80°C for up to one year.^[3]

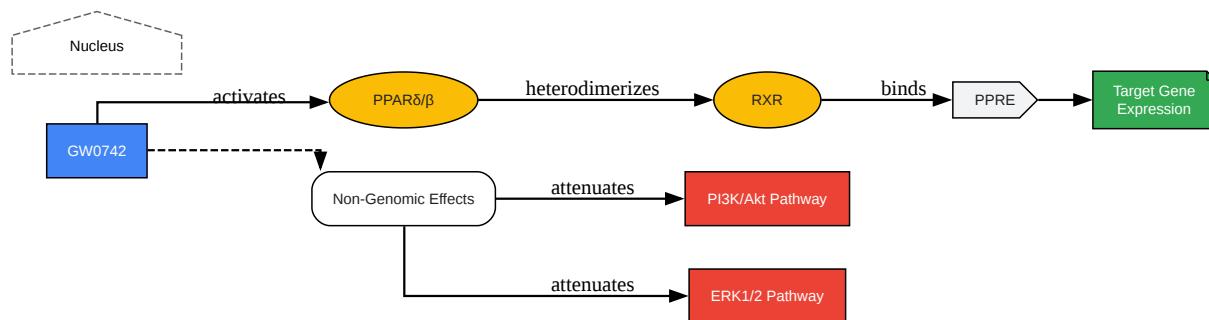
In Vitro Cell-Based Assay Protocol (General)

This protocol provides a general workflow for treating cultured cells with **GW0742** to assess its effects on gene expression or cell signaling.

- Cell Seeding: Plate cells at the desired density in appropriate culture vessels and allow them to adhere and grow, typically for 24 hours.
- Preparation of Working Solution: Dilute the 10 mM **GW0742** stock solution in cell culture medium to the final desired concentration. For example, to achieve a 1 µM final concentration in 1 mL of medium, add 0.1 µL of the 10 mM stock solution. It is recommended to perform serial dilutions for lower concentrations to ensure accuracy. A vehicle control (e.g., 0.1% DMSO) should always be included.
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the desired concentration of **GW0742** or the vehicle control.
- Incubation: Incubate the cells for the desired period (e.g., 6, 12, 24, or 48 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).

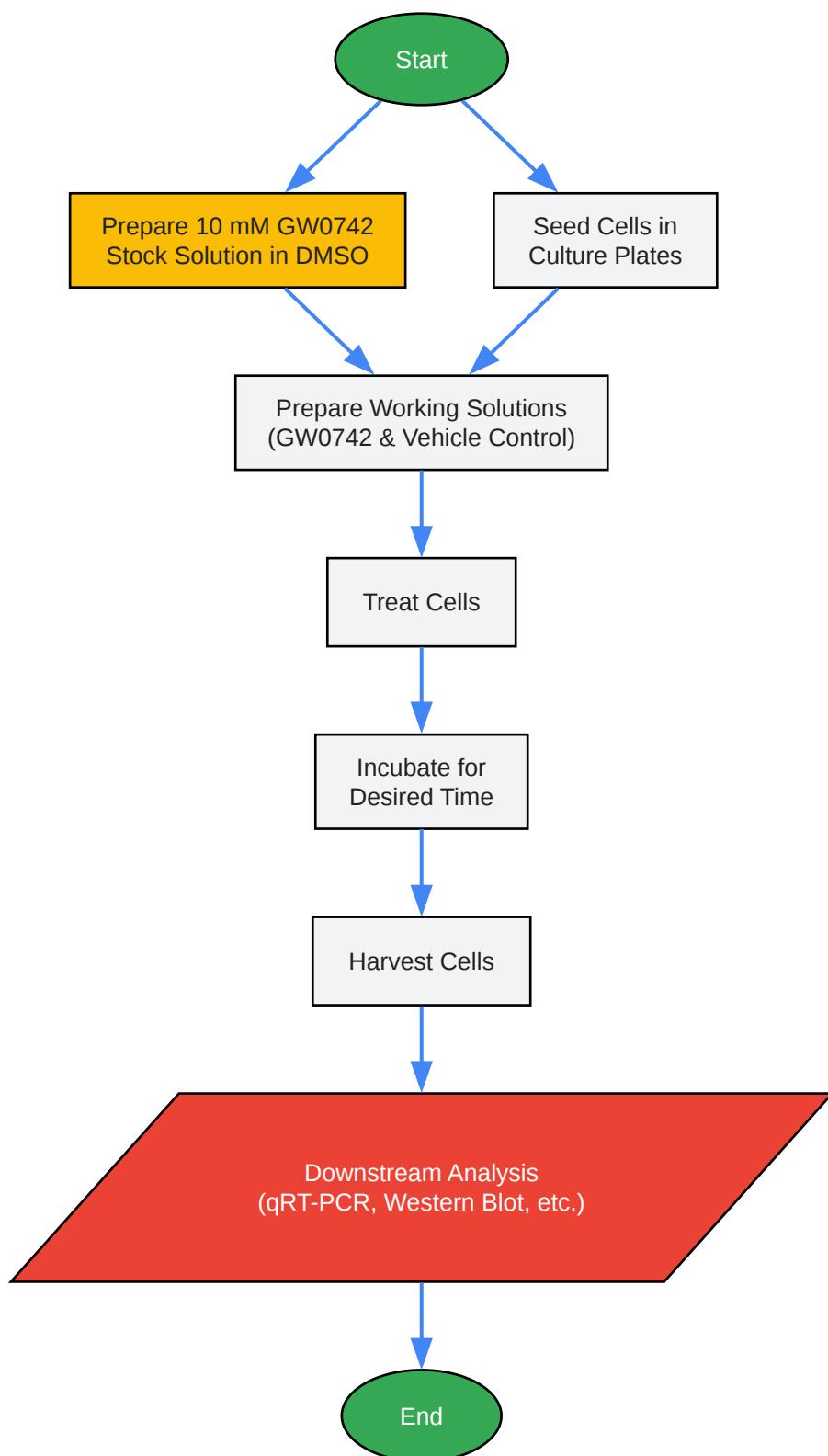
- Downstream Analysis: Following incubation, harvest the cells for downstream applications such as:
 - RNA extraction and qRT-PCR: To analyze the expression of PPAR δ target genes.
 - Western Blotting: To examine changes in protein expression or phosphorylation status of signaling molecules (e.g., ERK, Akt).
 - Reporter Assays: For cells transfected with a PPRE-luciferase reporter construct to directly measure PPAR δ transcriptional activity.
 - Cell Proliferation or Viability Assays: To assess the effect of **GW0742** on cell growth.

Visualizations



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Caption: **GW0742** signaling pathway.



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